

Methyl 12-methyltridecanoate Standards: A Technical Guide to Purity and Stability

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Compound of Interest

Compound Name: Methyl 12-methyltridecanoate

Cat. No.: B164420

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth analysis of the purity and stability of **Methyl 12-methyltridecanoate** (CAS 5129-58-8), a branched-chain fatty acid methyl ester crucial as a standard in various analytical applications, including microbial identification and lipidomic research. This document outlines the methodologies for assessing the purity and stability of this compound, presenting key data and experimental protocols to ensure its reliable use in a laboratory setting.

Purity of Methyl 12-methyltridecanoate Standards

The purity of a chemical standard is paramount for accurate quantification and identification in analytical methods. **Methyl 12-methyltridecanoate**, also known as methyl isomyristate, is typically synthesized and purified to high standards.^{[1][2]} Commercial suppliers generally offer this compound with a purity of 97% or greater.^[1]

Quantitative Purity Data

The purity of **Methyl 12-methyltridecanoate** standards is predominantly determined by gas chromatography (GC) coupled with a flame ionization detector (FID) or a mass spectrometer (MS). The table below summarizes the typical purity specifications available from commercial suppliers.

Supplier Category	Purity Specification	Analytical Method
Research Grade	>97%	Gas Chromatography (GC)
High Purity	≥98%	Gas Chromatography (GC)
Analytical Standard	≥99.0%	Gas Chromatography (GC)

Table 1: Summary of Commercially Available **Methyl 12-methyltridecanoate** Purity.

Potential impurities in **Methyl 12-methyltridecanoate** standards may include isomers, shorter or longer chain fatty acid methyl esters, and residual reactants from synthesis.

Experimental Protocol: Purity Determination by GC-MS

This protocol describes a general method for the determination of the purity of a neat standard of **Methyl 12-methyltridecanoate**.

Objective: To determine the purity of a **Methyl 12-methyltridecanoate** standard and identify any potential impurities using Gas Chromatography-Mass Spectrometry (GC-MS).

Materials:

- **Methyl 12-methyltridecanoate** standard
- High-purity solvent (e.g., hexane or ethyl acetate)
- Autosampler vials with inserts
- Microsyringe

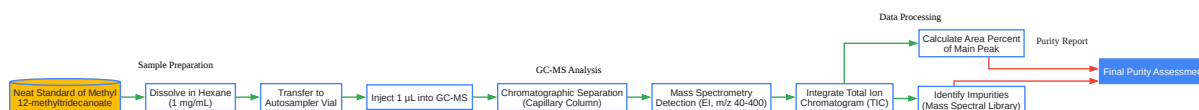
Instrumentation:

- Gas chromatograph equipped with a mass selective detector (GC-MS)
- Capillary column suitable for FAME analysis (e.g., DB-5ms, 30 m x 0.25 mm ID, 0.25 µm film thickness)

Procedure:

- Sample Preparation: Prepare a solution of the **Methyl 12-methyltridecanoate** standard in the chosen solvent at a concentration of approximately 1 mg/mL.
- GC-MS Conditions:
 - Injector Temperature: 250°C
 - Injection Volume: 1 µL
 - Split Ratio: 20:1
 - Carrier Gas: Helium at a constant flow rate of 1 mL/min
 - Oven Temperature Program:
 - Initial temperature: 100°C, hold for 2 minutes
 - Ramp to 250°C at 10°C/min
 - Hold at 250°C for 10 minutes
 - MS Transfer Line Temperature: 280°C
 - Ion Source Temperature: 230°C
 - Ionization Mode: Electron Ionization (EI) at 70 eV
 - Mass Range: m/z 40-400
- Data Analysis:
 - Integrate the total ion chromatogram (TIC).
 - Calculate the area percent of the main peak corresponding to **Methyl 12-methyltridecanoate**.
 - Identify any impurity peaks by comparing their mass spectra with spectral libraries (e.g., NIST).

Expected Outcome: A chromatogram with a major peak for **Methyl 12-methyltridecanoate** and the purity expressed as the relative area percentage of this peak.



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Caption: Workflow for Purity Analysis of **Methyl 12-methyltridecanoate** by GC-MS.

Stability of Methyl 12-methyltridecanoate Standards

Methyl 12-methyltridecanoate is a saturated fatty acid methyl ester, a class of compounds known for their high stability compared to their unsaturated counterparts, which are susceptible to oxidation.[3] The primary degradation pathway for saturated esters under typical storage conditions is hydrolysis, which is generally a slow process in the absence of strong acids, bases, or high temperatures.

Long-Term Stability Data

Proper storage is critical to maintaining the integrity of the standard over time. Commercial suppliers often recommend storing **Methyl 12-methyltridecanoate** at low temperatures. One supplier indicates a stability of at least two years when stored at -20°C.[2]

Storage Condition	Duration	Purity Change	Recommendation
-20°C in a sealed container	≥ 2 years	Minimal	Recommended for long-term storage
2-8°C, protected from light	Up to 6 months	Negligible	Suitable for short-term storage
Room Temperature (20-25°C)	Weeks	Potential for slow degradation	Not recommended for storage

Table 2: Recommended Storage Conditions and Expected Stability of **Methyl 12-methyltridecanoate**.

Experimental Protocol: Long-Term Stability Study

This protocol outlines a systematic approach to evaluating the long-term stability of a **Methyl 12-methyltridecanoate** standard.

Objective: To assess the stability of **Methyl 12-methyltridecanoate** under defined storage conditions over an extended period.

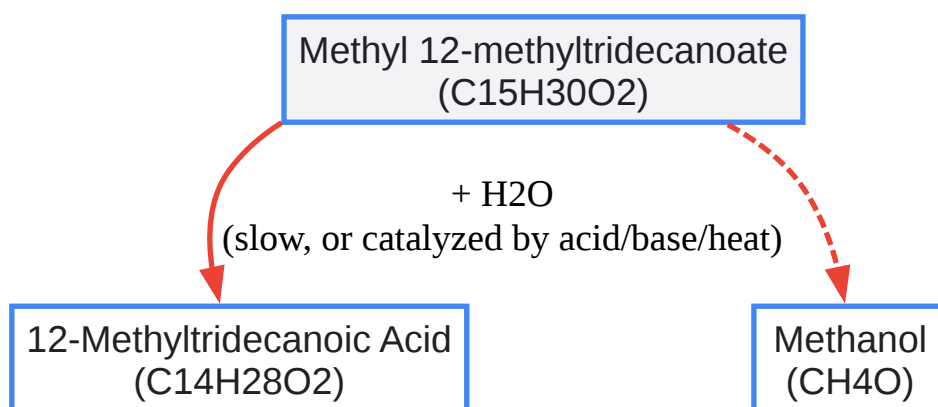
Materials:

- A single, well-characterized batch of **Methyl 12-methyltridecanoate** standard.
- Amber glass vials with Teflon-lined caps.
- Calibrated stability chambers or refrigerators/freezers.

Procedure:

- Initial Analysis (Time 0):
 - Perform a comprehensive analysis of the standard to establish its initial purity and impurity profile using the GC-MS protocol described in section 1.2.
 - This serves as the baseline for all future comparisons.

- Sample Storage:
 - Aliquot the standard into multiple amber glass vials, ensuring a tight seal.
 - Place the vials in stability chambers set to the desired storage conditions (e.g., -20°C, 5°C, and 25°C/60% RH).
- Time-Point Testing:
 - At specified time points (e.g., 3, 6, 12, 18, and 24 months), remove a vial from each storage condition.
 - Allow the vial to equilibrate to room temperature before opening.
 - Analyze the sample using the same validated GC-MS method used for the initial analysis.
- Data Evaluation:
 - Compare the purity and impurity profile at each time point to the initial data.
 - Document any significant changes in purity or the appearance of new degradation products.
 - A significant change is often defined as a >2% decrease in the purity of the main component.



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Caption: Potential Hydrolytic Degradation Pathway of **Methyl 12-methyltridecanoate**.

By adhering to the protocols and recommendations outlined in this guide, researchers, scientists, and drug development professionals can ensure the accuracy and reliability of their analytical results when using **Methyl 12-methyltridecanoate** as a standard.

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